

Manganese Tripeptide-1: A Technical Guide to its Discovery, Mechanism, and Application

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Compound of Interest

Compound Name: *Manganese Tripeptide-1*

Cat. No.: *B15624151*

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Abstract

Manganese Tripeptide-1, a synthetic peptide complexed with manganese, has emerged as a noteworthy ingredient in cosmetic and dermatological formulations. This technical guide provides a comprehensive overview of its discovery, history, and proposed mechanisms of action. Drawing parallels with the extensively studied Copper Tripeptide-1 (GHK-Cu), this document elucidates the scientific rationale behind the use of manganese in this peptide complex, focusing on its role in antioxidant defense, collagen synthesis, and the reduction of hyperpigmentation. This guide summarizes available clinical data, details relevant experimental protocols, and visualizes key signaling pathways to provide a thorough resource for researchers, scientists, and drug development professionals.

Discovery and History

The development of **Manganese Tripeptide-1** is a direct extension of the research into the GHK peptide (glycyl-L-histidyl-L-lysine) and its copper complex, GHK-Cu. The foundational discovery was made in 1973 by Dr. Loren Pickart, who isolated the GHK peptide from human plasma. His research revealed that GHK had the ability to modulate gene expression in aged liver cells, causing them to behave more like younger cells.

Further research demonstrated GHK's strong affinity for copper ions, forming the GHK-Cu complex. This complex was found to have a wide range of biological activities, including promoting wound healing, stimulating collagen and glycosaminoglycan synthesis, and exhibiting anti-inflammatory and antioxidant effects.^{[1][2]} The GHK peptide sequence itself is

found in proteins of the extracellular matrix, such as the alpha-chain of collagen, and is believed to be released during tissue injury to signal for repair.^[3]

The conceptual leap to **Manganese Tripeptide-1** stemmed from the understanding of manganese's critical role as a cofactor for the mitochondrial antioxidant enzyme, manganese superoxide dismutase (MnSOD). The hypothesis was that by complexing the GHK peptide with manganese, it could serve as a carrier to deliver manganese to skin cells, thereby bolstering their antioxidant defenses against oxidative stress, a key contributor to skin aging. While a definitive "discovery" paper or patent specifically for **Manganese Tripeptide-1** is not readily available in the public domain, its emergence in cosmetic formulations is a logical progression from the well-established science of GHK-Cu.

Physicochemical Properties

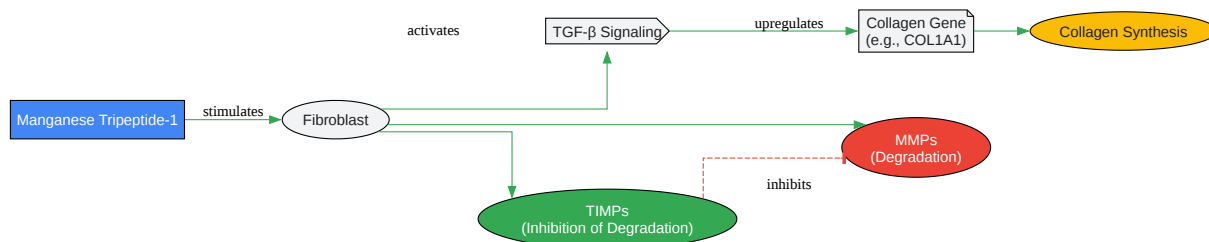
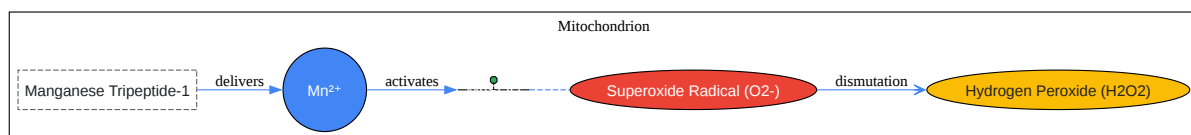
Property	Value	Source
Chemical Name	Manganese (2S)-6-amino-2- [[[(2S)-2-(2-aminoacetyl)amino- 3-(1H-imidazol-4- yl)propanoyl]amino]hexanoate	PubChem CID: 169450580
Molecular Formula	C ₁₄ H ₂₂ MnN ₆ O ₄	PubChem CID: 169450580
Molecular Weight	397.3 g/mol	PubChem CID: 169450580
Appearance	Not specified in available literature	-
Solubility	Not specified in available literature	-

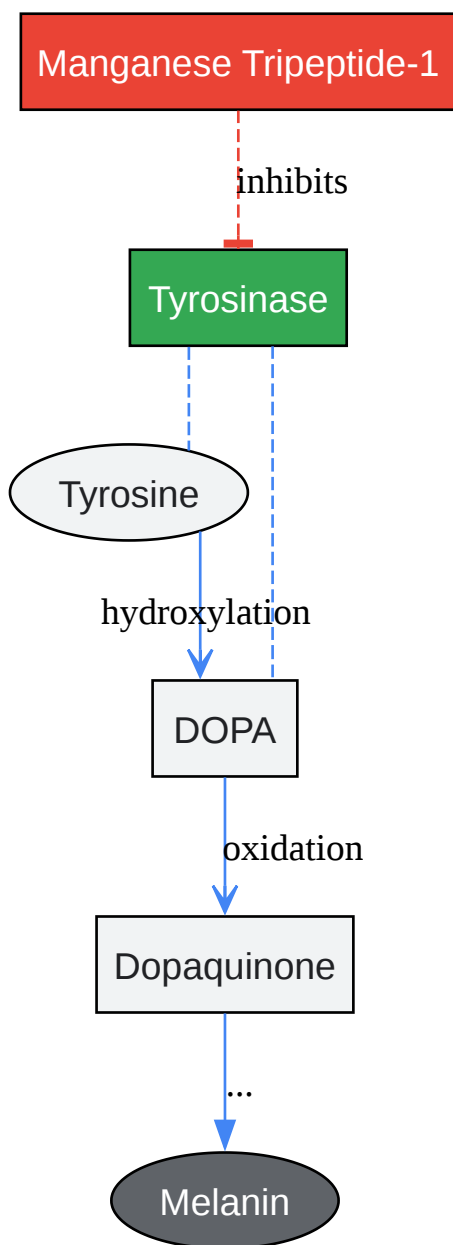
Mechanism of Action

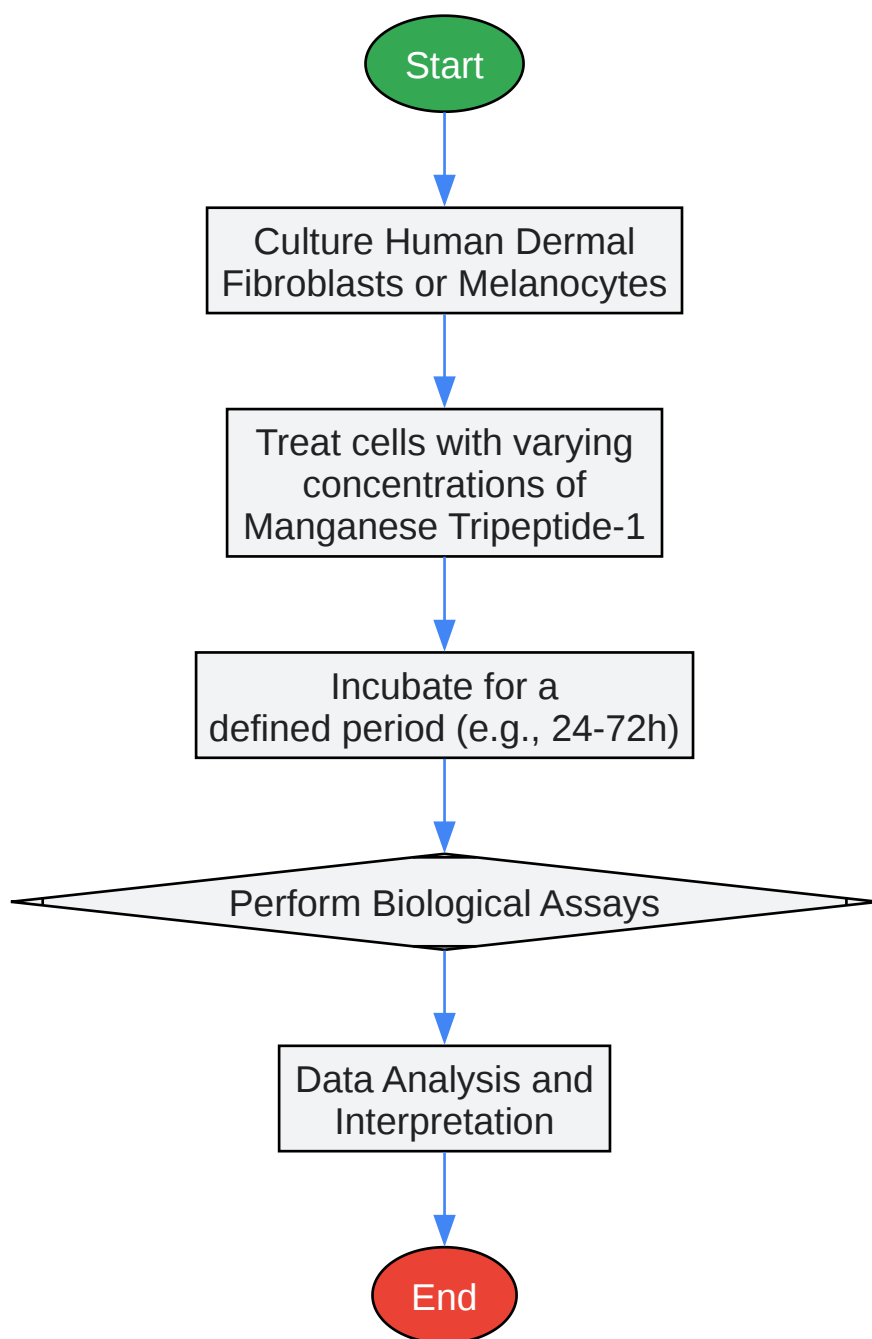
The biological effects of **Manganese Tripeptide-1** are believed to be multifaceted, primarily leveraging the synergistic actions of the GHK peptide and the manganese ion. The proposed mechanisms of action fall into three main categories: antioxidant defense, stimulation of extracellular matrix (ECM) synthesis, and reduction of hyperpigmentation.

Antioxidant Defense via Manganese Superoxide Dismutase (MnSOD) Activation

The primary and most direct proposed mechanism of action for **Manganese Tripeptide-1** is its role in supporting the function of MnSOD. MnSOD is a crucial antioxidant enzyme located in the mitochondria, where it catalyzes the dismutation of superoxide radicals, highly reactive byproducts of cellular respiration, into less harmful hydrogen peroxide. By delivering manganese, an essential cofactor for MnSOD, **Manganese Tripeptide-1** is thought to enhance the activity of this enzyme, thereby protecting cells from oxidative damage induced by intrinsic and extrinsic factors such as UV radiation.







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References

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- 2. KoreaMed Synapse [synapse.koreamed.org]
- 3. Regulation of melanin synthesis of B16 mouse melanoma cells by 1 alpha, 25-dihydroxyvitamin D3 and retinoic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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